



# Application Note: Preparation of Indinavir Sulfate Ethanolate Stock Solutions for Research

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Compound of Interest		
Compound Name:	Indinavir sulfate ethanolate	
Cat. No.:	B1250006	Get Quote

Audience: Researchers, scientists, and drug development professionals.

1.0 Introduction Indinavir sulfate is a potent and selective inhibitor of the Human Immunodeficiency Virus Type 1 (HIV-1) protease, an enzyme critical for the viral life cycle.[1][2] By binding to the protease's active site, Indinavir prevents the cleavage of viral gag-pol polyprotein precursors, which results in the formation of immature, non-infectious viral particles. [2][3][4][5] This mechanism makes it a key component in highly active antiretroviral therapy (HAART).[1][6] For laboratory research, the accurate and consistent preparation of Indinavir sulfate stock solutions is paramount to ensure the reproducibility and reliability of experimental results. This document provides detailed protocols for the preparation, storage, and handling of Indinavir sulfate ethanolate stock solutions.

2.0 Physicochemical and Solubility Data Indinavir sulfate is a white to off-white, hygroscopic, crystalline powder.[4][7] Its hygroscopic nature necessitates careful handling and storage to prevent moisture absorption, which can impact compound stability and weighing accuracy.[8][9]

Table 1: Physicochemical Properties of Indinavir Sulfate

Property	Value	References
Molecular Formula	C36H47N5O4 • H2SO4	[4][5][8]
Molecular Weight	711.88 g/mol	[4][5]



| Appearance | White to off-white crystalline powder |[4][7][8] |

Table 2: Solubility of Indinavir Sulfate in Common Research Solvents

Solvent	Maximum Concentration	References	
DMSO	≥100 mg/mL (~140 mM)	[10][11]	
Water	>100 mg/mL (~140 mM)	[12]	
Methanol	Very Soluble	[4][5][8]	

#### | Ethanol | Insoluble |[11] |

3.0 Safety and Handling Indinavir sulfate is classified as harmful if swallowed and can cause skin and serious eye irritation.[13] It may also cause respiratory irritation.[13] Standard laboratory personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.[13][14] All handling of the powdered compound should be performed in a chemical fume hood or a well-ventilated area to avoid inhalation and the formation of dust or aerosols.[13][14]

#### 4.0 Experimental Protocols

4.1 Protocol 1: Preparation of a 100 mM Stock Solution in DMSO This protocol is suitable for most in vitro cell-based assays where the final concentration of DMSO is kept below a cytotoxic threshold (typically <0.5%).

#### Materials:

- Indinavir sulfate ethanolate powder (MW: 711.88 g/mol )
- Anhydrous or high-purity Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer and/or sonicator



#### Procedure:

- Pre-calculation: Determine the mass of Indinavir sulfate needed. To prepare 1 mL of a 100 mM stock solution:
  - Mass (mg) = (Molarity (mol/L) \* Volume (L) \* Molecular Weight (g/mol)) \* 1000 (mg/g)
  - Mass (mg) = (0.1 mol/L \* 0.001 L \* 711.88 g/mol ) \* 1000 = 71.19 mg
- Weighing: In a chemical fume hood, accurately weigh 71.19 mg of Indinavir sulfate powder and transfer it to a sterile conical tube.
- Dissolution: Add 1 mL of high-purity DMSO to the tube.
- Mixing: Cap the tube tightly and vortex thoroughly. If necessary, use a sonicator bath for short intervals to aid dissolution until the solution is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 μL) in sterile cryovials.[11]
- Storage: Store the aliquots as recommended in Table 3.
- 4.2 Protocol 2: Preparation of a 100 mg/mL Stock Solution in Water Given its high water solubility, an aqueous stock is ideal for experiments sensitive to organic solvents.

#### Materials:

- Indinavir sulfate ethanolate powder
- Nuclease-free or sterile deionized water
- Sterile conical tubes and cryovials
- Calibrated analytical balance
- Vortex mixer

#### Procedure:



- Weighing: In a chemical fume hood, accurately weigh 100 mg of Indinavir sulfate powder and transfer it to a sterile conical tube.
- Dissolution: Add 1 mL of sterile deionized water to the tube.
- Mixing: Cap the tube tightly and vortex until the powder is completely dissolved. The resulting solution should be clear.
- Aliquoting: Dispense the aqueous stock solution into single-use aliquots in sterile cryovials.
- Storage: Store the aliquots as recommended in Table 3. Note that aqueous solutions may have a shorter stable shelf-life than DMSO stocks.

5.0 Storage and Stability Proper storage is critical to maintain the integrity of Indinavir sulfate. The compound is hygroscopic and should be protected from moisture.[7][9]

Table 3: Recommended Storage Conditions

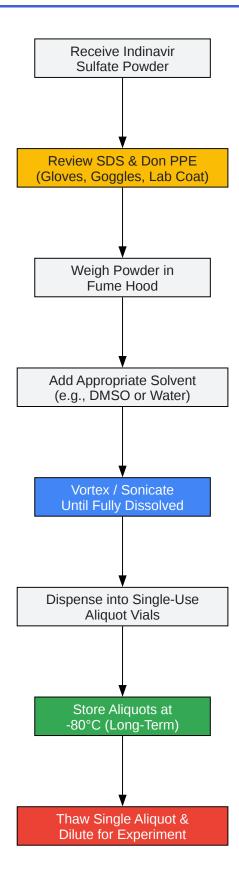
Form	Temperature	Duration	Notes	References
Powder	-20°C	Up to 3 years	Store in a tightly sealed container with desiccant.	[11][14]
In Solvent (-80°C)	-80°C	Up to 1 year	Recommended for long-term storage of aliquots.	[11][14]

| In Solvent (-20°C) | -20°C | Up to 1 month | Suitable for short-term storage. |[11][14] |

## **Visualized Workflows and Mechanisms**

Diagram 1: Stock Solution Preparation Workflow The following diagram outlines the standard procedure for safely preparing Indinavir sulfate stock solutions for research use.



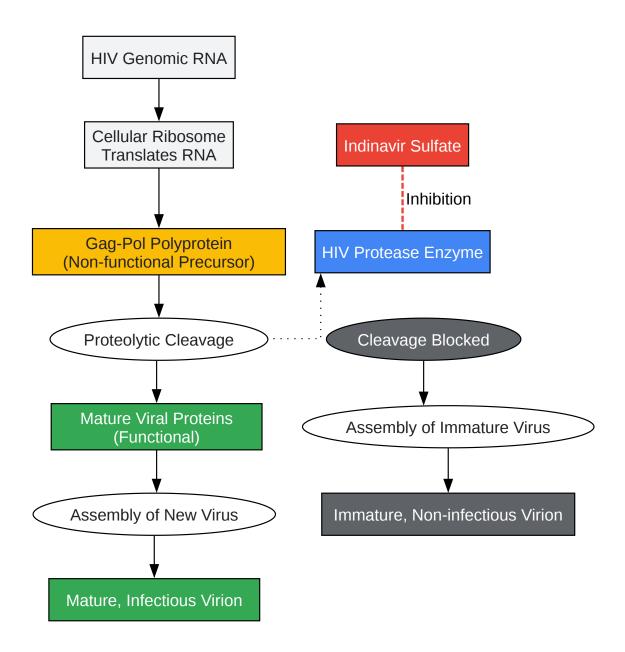


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Caption: Workflow for preparing Indinavir sulfate stock solution.



Diagram 2: Mechanism of Action of Indinavir Indinavir functions by directly inhibiting the action of HIV protease, a key enzyme in the viral maturation process.



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Caption: Indinavir inhibits HIV protease, blocking viral maturation.



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